

Spectroscopic data comparison for different Berninamycin isolates

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Compound of Interest

Compound Name: *Berninamycin D*

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Spectroscopic Data of Berninamycin Isolates: A Comparative Guide

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of the spectroscopic data for various isolates of Berninamycin, a thiopeptide antibiotic with potent activity against Gram-positive bacteria. The information presented herein is intended to assist researchers in the identification, characterization, and development of these complex natural products.

Comparison of Spectroscopic Data

The following tables summarize the available quantitative spectroscopic data for different Berninamycin isolates. It is important to note that while the use of various spectroscopic techniques, particularly ^{13}C NMR, has been reported for the structural elucidation of these compounds, detailed tabulated data for direct comparison is not always available in the cited literature.

Mass Spectrometry Data

Isolate	Molecular Formula	[M+H] ⁺ (m/z)	Key Structural Features
Berninamycin A	C ₅₁ H ₅₁ N ₁₅ O ₁₅ S	1146.1	Parent compound with a β-hydroxyvaline residue. [1]
Berninamycin B	Not specified	Not specified	Contains a valine residue instead of the β-hydroxyvaline in Berninamycin A. [2] [3]
Berninamycin C	Not specified	Not specified	Postulated to have one less dehydroalanine unit compared to Berninamycin A. [2] [3]
Berninamycin D	Not specified	Not specified	Contains two fewer dehydroalanine units compared to Berninamycin A. [2] [3]
Berninamycin E	C ₅₁ H ₅₃ N ₁₅ O ₁₅ S	Not specified	A new analogue isolated from Streptomyces atroolivaceus. [4] [5]
Berninamycin J	Not specified	Not specified	Linearized berninamycin. [6]
Berninamycin K	Not specified	Not specified	Linearized berninamycin. [6]

NMR and UV-Vis Spectroscopy Data

Detailed ¹³C and ¹H NMR chemical shift data, as well as specific UV-Vis absorption maxima (λ_{max}), for the various Berninamycin isolates are not readily available in the form of comparative tables within the reviewed literature. While the use of these techniques for

structural confirmation is frequently mentioned, the raw data is often not published in a readily accessible format.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Experimental Protocols

The following are generalized experimental protocols for the isolation, purification, and spectroscopic analysis of Berninamycin isolates, based on methodologies described in the literature.

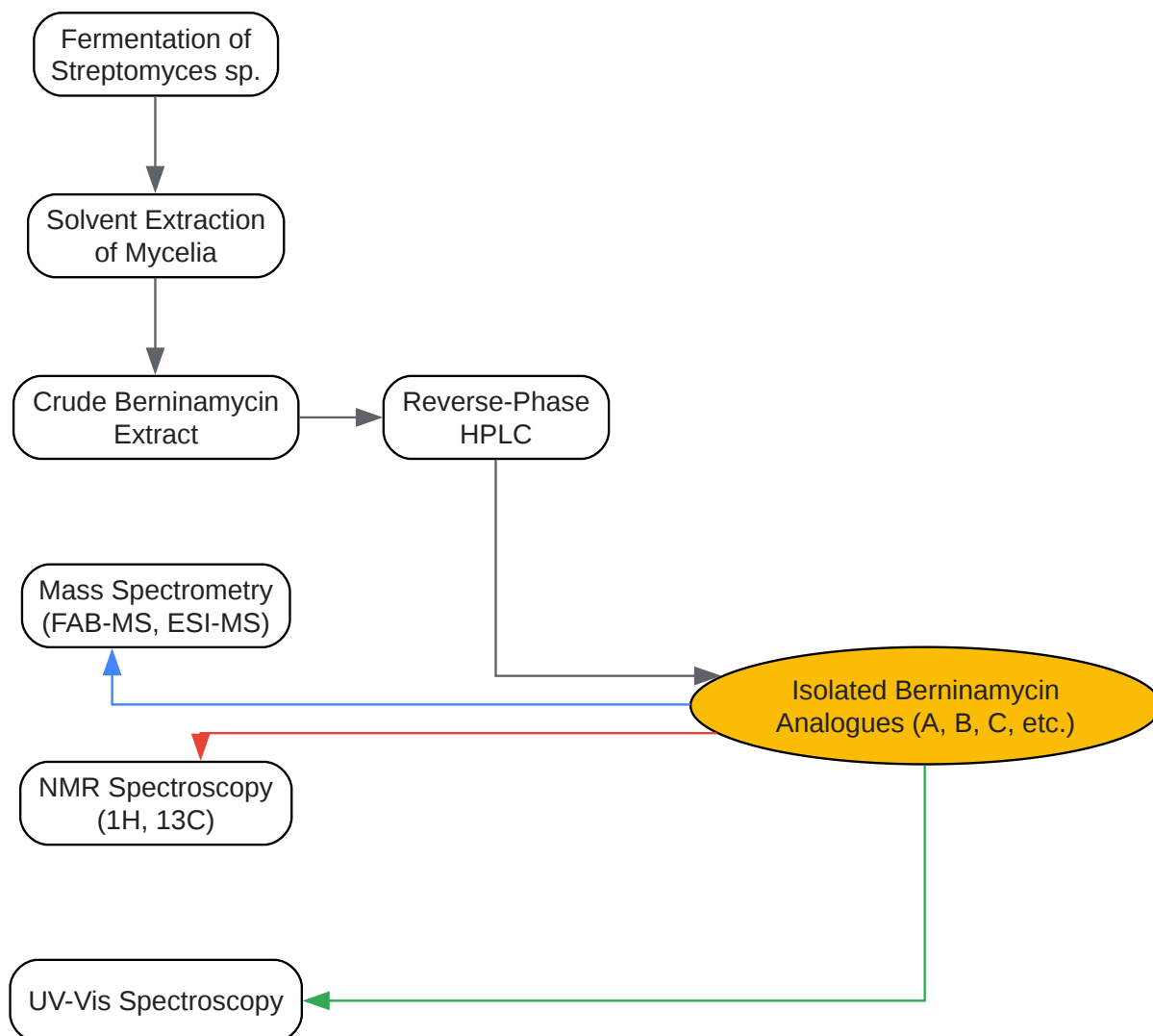
Isolation and Purification

- Fermentation: *Streptomyces bernensis* or other producing strains are cultured in a suitable fermentation medium.
- Extraction: The mycelial cake is harvested by centrifugation or filtration and extracted with organic solvents such as acetone or methanol.
- Purification: The crude extract is subjected to a series of chromatographic separations. A common technique is reverse-phase high-performance liquid chromatography (HPLC) to isolate the different Berninamycin analogues.[\[2\]](#)

Spectroscopic Analysis

- Mass Spectrometry (MS): Fast Atom Bombardment (FAB-MS) or Electrospray Ionization (ESI-MS) are used to determine the molecular weights and obtain fragmentation patterns for the different isolates.[\[2\]](#)[\[3\]](#)
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectra are recorded to elucidate the detailed chemical structure of the isolates.
- UV-Vis Spectroscopy: The UV-Vis absorption spectrum is measured to aid in the identification and characterization of the compounds.

Experimental Workflow



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Caption: General workflow for the isolation and spectroscopic analysis of Berninamycin isolates.

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